

Application Notes & Protocols: Prostaphlin (Oxacillin) Susceptibility Testing in Automated Microbiology Systems

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Compound of Interest

Compound Name: *Prostaphlin*

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Topic: Use of **Prostaphlin** (Oxacillin) in Automated Microbiology Systems like Vitek® 2

Audience: Researchers, Scientists, and Drug Development Professionals

Application Overview

The accurate and rapid determination of staphylococcal resistance to beta-lactam antibiotics is critical for effective patient management and infection control. Methicillin-resistant *Staphylococcus aureus* (MRSA) is a major cause of nosocomial infections worldwide, associated with increased mortality and healthcare costs.^[1] **Prostaphlin** (oxacillin) is a key penicillinase-resistant penicillin used to test for this resistance. Automated systems, such as the Vitek® 2 (bioMérieux), offer rapid and standardized antimicrobial susceptibility testing (AST), providing minimal inhibitory concentration (MIC) values that guide therapeutic decisions.

These notes provide a comprehensive guide to using the Vitek® 2 system for determining the susceptibility of *Staphylococcus* species to oxacillin. This includes an overview of the system's performance, detailed experimental protocols, and a summary of its interpretive logic.

Principle of the Method

The Vitek® 2 system is an automated instrument that performs microbial identification and AST. [2] For susceptibility testing, the system utilizes compact, plastic reagent cards, such as the AST-P549 or AST-P559, which contain microwells with varying concentrations of different antimicrobial agents in a dehydrated form.[3][4][5]

A standardized suspension of the bacterial isolate is prepared and introduced into the AST card. As the organism grows in the presence of the antibiotics, the instrument's optical system monitors bacterial growth in each well over time. By analyzing these growth curves, the system calculates the MIC for each antibiotic, including oxacillin. The median time for results is approximately 7-8 hours, a significant reduction compared to the 24 hours required for traditional disk diffusion methods.[3][6]

Crucially, for MRSA detection, modern Vitek® 2 cards incorporate both oxacillin MIC determination and a cefoxitin screen (e.g., at 6 µg/ml).[1][3] Cefoxitin is a better inducer of the *mecA* gene, which is the primary mediator of oxacillin resistance, making the cefoxitin screen a more sensitive and reliable predictor of methicillin resistance than oxacillin alone.[1][4] The Vitek® 2 Advanced Expert System™ (AES) software analyzes both the oxacillin MIC and the cefoxitin screen result to provide a final, interpreted susceptibility report.[5][7]

Performance Characteristics

The Vitek® 2 system demonstrates high accuracy for detecting oxacillin resistance in *Staphylococcus aureus* when compared to the gold standard of *mecA* gene detection by PCR. The inclusion of a cefoxitin screen significantly improves sensitivity. However, performance can be challenged by isolates with low-level or heterogeneous resistance.[3][4]

Table 1: Performance of Vitek® 2 System for Oxacillin Resistance Detection in *S. aureus*

Study Reference	Vitek® 2 Card	Parameter	Sensitivity	Specificity	Additional Notes
Roisin S, et al. (2008)[3]	AST-P549	Overall System	97.5%	100%	The cefoxitin screen (96.8% sens.) was more sensitive than the oxacillin MIC test (94.9% sens.).
Romero R, et al. (2008)[1]	AST-P559	Overall System	98.8%	100%	Sensitivity increased to 100% after inducing resistance with cefoxitin pre-incubation.
Tenover FC, et al. (2007) [4]	AST-P549	Overall System	99.0% (approx.)	N/A	Failed to detect only one of 104 mecA-positive isolates when considering both oxacillin MIC and cefoxitin screen.

Note: Sensitivity and specificity are typically calculated against PCR for the mecA gene.

It is important to note that some automated systems have faced challenges. In 2018, a Class I recall was issued for certain Vitek® 2 Gram-Positive AST cards due to the potential for false-

negative results with some MRSA strains.[8][9] Laboratories were advised to implement software rules and enable the AES to mitigate this risk.[8][9]

Experimental Protocol: Oxacillin Susceptibility Testing using Vitek® 2

This protocol outlines the standard procedure for performing AST for oxacillin on *Staphylococcus* isolates using the Vitek® 2 system.

4.1 Materials

- Vitek® 2 Gram-Positive AST Card (e.g., AST-GP71, AST-P549)
- Vitek® 2 Instrument and software
- Vitek® 2 DensiCHEK™ Plus
- Sterile saline (0.45% to 0.50%)
- Sterile plastic test tubes (12 x 75 mm)
- Sterile swabs or inoculating loops
- Fresh (18-24 hour) pure culture of *Staphylococcus* spp. on a non-inhibitory agar plate (e.g., Tryptic Soy Agar with 5% Sheep Blood)
- Quality control strains (e.g., *S. aureus* ATCC® 29213 [susceptible], *S. aureus* ATCC® 43300 [resistant])

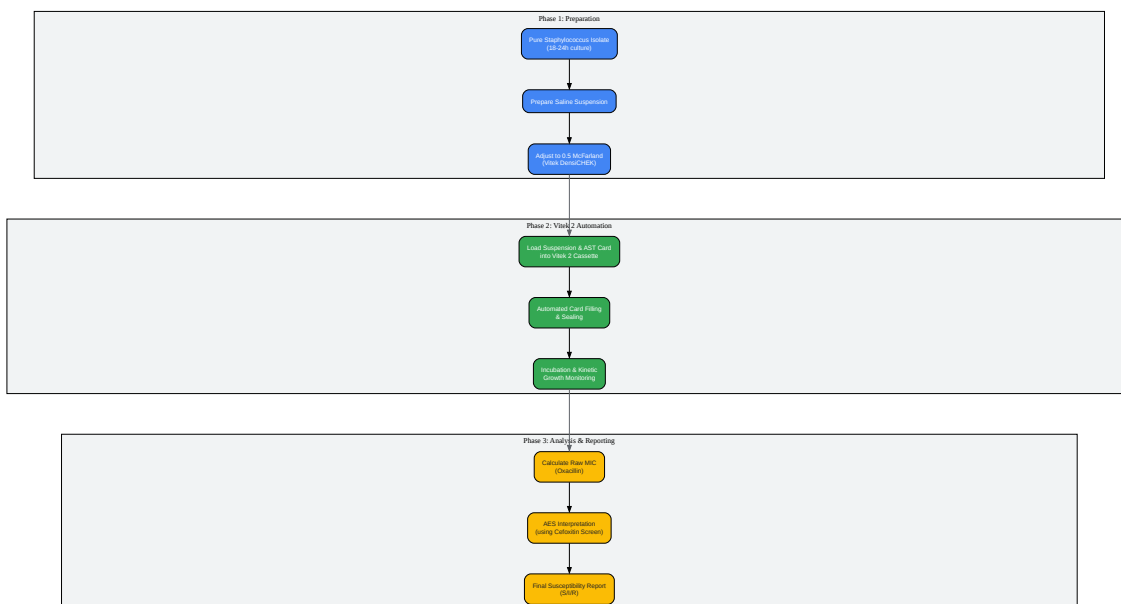
4.2 Procedure

- Isolate Preparation:
 - Ensure the bacterial culture is pure and has been incubated for 18-24 hours.
 - Perform quality control procedures by testing reference strains with each new batch of reagents or as per laboratory protocol.[7]

- Inoculum Preparation:
 - Using a sterile swab, select several well-isolated colonies from the agar plate.
 - Emulsify the colonies in 3.0 mL of sterile saline in a clear plastic test tube.
 - Vortex the suspension gently to ensure it is homogeneous and free of clumps.
 - Adjust the bacterial suspension to a turbidity equivalent to a 0.50 McFarland standard using the Vitek® 2 DensiCHEK™ Plus. This is a critical step for accurate results.
- Card Inoculation and Incubation:
 - Place the prepared bacterial suspension and the Vitek® 2 AST card into the instrument's loading cassette as prompted by the system software.
 - The Vitek® 2 instrument will automatically handle the filling of the card via an integrated vacuum system, sealing the card, and placing it into the incubation chamber.
 - The instrument maintains a constant temperature (e.g., 35°C) and reads each card kinetically.
- Data Analysis and Interpretation:
 - The instrument software continuously monitors the growth in each microwell.
 - Once sufficient data is collected (typically within 8-12 hours), the software calculates the MIC for oxacillin.^[1]
 - The Advanced Expert System™ (AES) analyzes the oxacillin MIC in conjunction with the cefoxitin screen result to provide a final interpretation (Susceptible, Intermediate, or Resistant) based on established clinical breakpoints (e.g., CLSI, EUCAST).^{[5][7]}

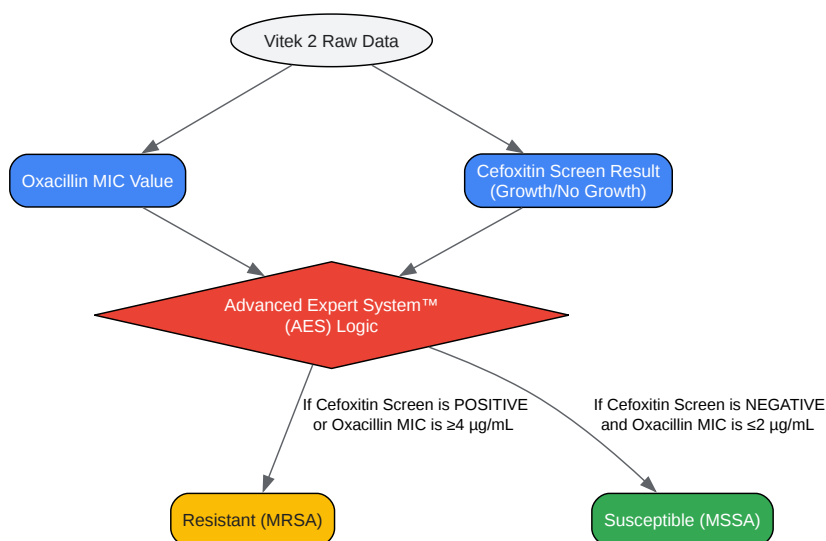
Visualized Workflows and Logic

The following diagrams illustrate the experimental workflow and the interpretive logic used by the Vitek® 2 system for MRSA detection.



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Caption: Vitek® 2 workflow for oxacillin susceptibility testing.



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Caption: AES logic for interpreting oxacillin and ceftazidime results.

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